

Methyl Indole-3-Carboxylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl indole-3-carboxylate

Cat. No.: B555151

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This technical guide provides an in-depth overview of **methyl indole-3-carboxylate**, a key chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, synthesis protocols, and significant applications in biomedical research.

Core Compound Data

Methyl indole-3-carboxylate is a derivative of indole, an aromatic heterocyclic organic compound. It serves as a fundamental building block in the synthesis of a wide array of biologically active molecules.

Identifier	Value	Source
CAS Number	942-24-5	[1]
Molecular Formula	C ₁₀ H ₉ NO ₂	[1]
Molecular Weight	175.18 g/mol	[1]
IUPAC Name	methyl 1H-indole-3-carboxylate	[1]
Synonyms	3-Carbomethoxyindole, 3-Methoxycarbonylindole, Methyl indolyl-3-carboxylate	

Experimental Protocols

The synthesis and application of **methyl indole-3-carboxylate** are central to various research endeavors. Below are detailed methodologies for its preparation and a key reaction.

Synthesis via Fischer Esterification of Indole-3-Carboxylic Acid

This method involves the acid-catalyzed esterification of indole-3-carboxylic acid with methanol.

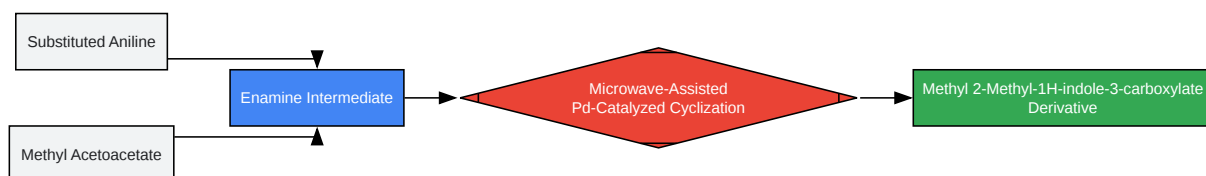
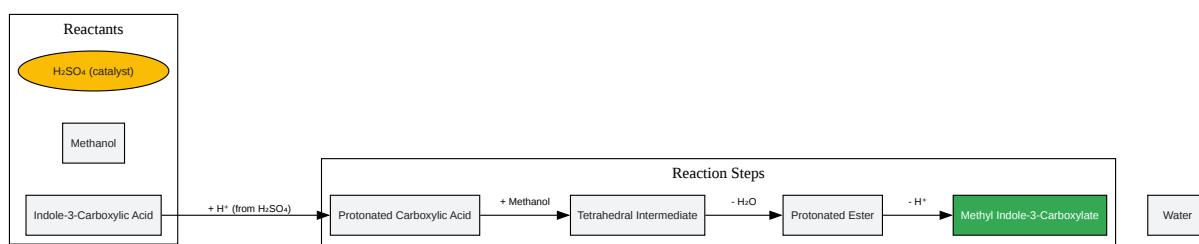
Materials:

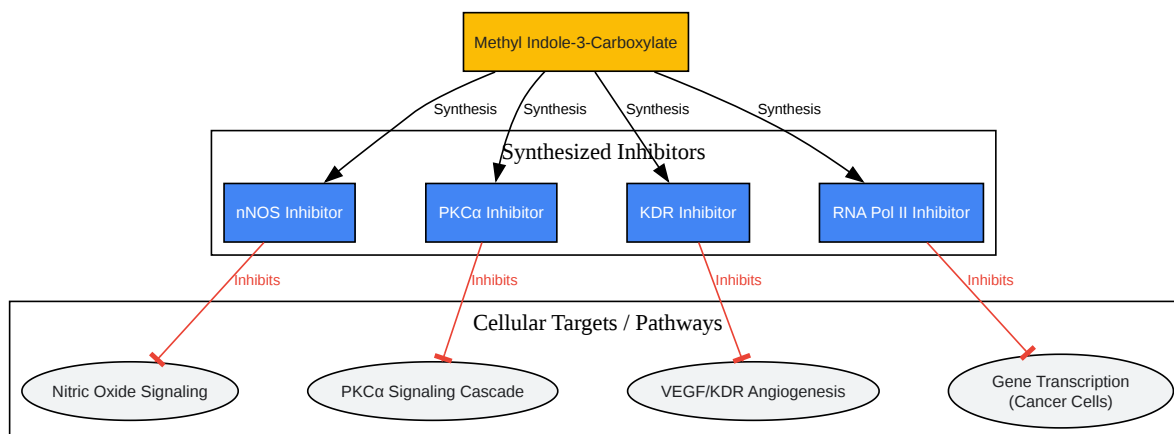
- Indole-3-carboxylic acid
- Methanol (reagent grade)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- Ethyl acetate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve indole-3-carboxylic acid in an excess of methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 4-6 hours.

- After cooling to room temperature, remove the excess methanol using a rotary evaporator.
- Dissolve the residue in ethyl acetate and transfer to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield **methyl indole-3-carboxylate**.





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References

- 1. Methyl indole-3-carboxylate | C₁₀H₉NO₂ | CID 589098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl Indole-3-Carboxylate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555151#methyl-indole-3-carboxylate-cas-number-and-molecular-weight]

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